

Pharmacological & Metabolic Profile of Chlorpromazine N-Oxide: A Technical Guide

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Compound of Interest

Compound Name: *Chlorpromazine N-Oxide Maleic Acid Salt*
CAS No.: *18683-80-2*
Cat. No.: *B571473*

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Executive Summary: The "Reservoir" Metabolite

Chlorpromazine N-oxide (CPZ-NO) is a major metabolite of the antipsychotic chlorpromazine (CPZ).[1] Historically dismissed as pharmacologically inert due to its low intrinsic affinity for dopamine receptors, CPZ-NO has emerged as a critical "reservoir" species.[1] Its pharmacological significance lies not in its direct receptor binding, but in its bioreversible reduction back to the active parent drug in vivo.

This guide delineates the unique "futile cycle" of CPZ-NO, its synthesis, and the specific analytical protocols required to distinguish it from other metabolites in biological matrices.

Chemical Identity & Synthesis[1]

Compound: Chlorpromazine N-oxide Chemical Name: 3-(2-chloro-10H-phenothiazin-10-yl)-N,N-dimethylpropan-1-amine N-oxide CAS Registry: 1672-76-0 Molecular Formula:

Molecular Weight: 334.86 g/mol [1]

2.1 Laboratory Synthesis Protocol

For research standards, CPZ-NO is synthesized via controlled oxidation.^[1] While hydrogen peroxide (

) can be used, it often leads to over-oxidation to the sulfoxide (CPZ-SO) or N,S-dioxide.^[1] The preferred method uses m-chloroperoxybenzoic acid (mCPBA) for regioselectivity.^[1]

Protocol: Selective N-Oxidation

- **Dissolution:** Dissolve 1.0 eq of Chlorpromazine base in dichloromethane (DCM) at 0°C under nitrogen atmosphere.
- **Oxidation:** Add 1.05 eq of mCPBA dropwise over 20 minutes. Maintain temperature < 5°C to prevent S-oxidation.^[1]
- **Quenching:** Stir for 2 hours. Quench with 10% solution to neutralize excess peroxide.
- **Extraction:** Wash organic layer with saturated (3x) to remove benzoic acid byproducts.
- **Purification:** Dry over , concentrate in vacuo. Recrystallize from ethanol/ether.
 - Note: CPZ-NO is thermally unstable; avoid high temperatures during drying.^[1]

Metabolic Pathways: The Futile Cycle

The pharmacokinetics of CPZ-NO are defined by a reversible redox cycle between the liver and the gut/circulation.

3.1 Formation (N-Oxygenation)

Unlike N-dealkylation (mediated by CYP450s), the N-oxygenation of the tertiary amine side chain is catalyzed primarily by Flavin-containing Monooxygenases (FMOs), specifically FMO3 in humans.^[1]

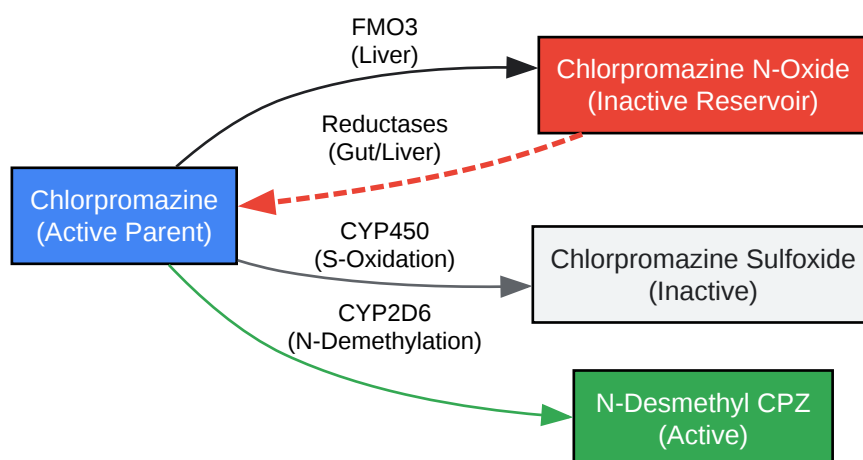
- Enzyme: FMO3 (Hepatic).[1][2]
- Mechanism: Nucleophilic attack of the tertiary amine nitrogen on the hydroperoxy-flavin intermediate.

3.2 Reduction (Bioactivation)

CPZ-NO is reduced back to the active parent CPZ by reductases found in the liver and, significantly, by anaerobic bacteria in the gastrointestinal tract. This creates a "futile cycle" where the metabolite acts as a circulating prodrug or reservoir, extending the half-life of the parent compound.

3.3 Pathway Visualization

The following diagram illustrates the FMO-mediated formation and the reductase-mediated recovery of CPZ.[1]



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Figure 1: The metabolic futile cycle of Chlorpromazine. Note the reversible reduction of the N-oxide back to the parent drug.

Pharmacodynamics: Active vs. Inactive?

A critical distinction must be made between intrinsic affinity and in vivo activity.

4.1 Receptor Binding Profile (Intrinsic Activity)

In vitro binding assays (radioligand displacement of

-spiperone or

-raclopride) consistently show that CPZ-NO has negligible affinity for the Dopamine

receptor compared to the parent drug.^[1]

Compound	Target Receptor	Affinity (/)	Activity Status
Chlorpromazine	Dopamine	~3 - 10 nM	Potent Antagonist
7-OH-Chlorpromazine	Dopamine	~10 - 30 nM	Active Metabolite
CPZ N-Oxide	Dopamine	> 10,000 nM (Est.) ^[1]	Inactive (Intrinsic)
CPZ Sulfoxide	Dopamine	> 10,000 nM	Inactive

Data synthesized from binding displacement studies ^[1]^[2].

4.2 The "Reservoir" Hypothesis

Despite its lack of D2 affinity, CPZ-NO is clinically relevant.

- Blood-Brain Barrier (BBB): Being highly polar, CPZ-NO does not cross the BBB efficiently compared to the lipophilic parent CPZ.^[1]
- Peripheral Reservoir: It circulates in plasma (often 30-50% of parent concentration).^[1] Under hypoxic conditions or via enterohepatic recycling, it reduces back to CPZ.
- Clinical Implication: High levels of CPZ-NO in plasma can correlate with therapeutic response not because it binds receptors, but because it buffers the concentration of the active parent drug.

Analytical Toxicology: LC-MS/MS Protocol

Detection of CPZ-NO requires specific transitions to avoid interference from the sulfoxide isomer (which has the same molecular weight but different fragmentation).

Methodology: LC-ESI-MS/MS

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.
- Ionization: Electrospray Ionization (ESI) Positive Mode.[\[1\]](#)

MRM Transitions (Multiple Reaction Monitoring):

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Note
Chlorpromazine	319.1	86.1	25	Quantifier
CPZ N-Oxide	335.1	86.1	30	Side chain fragment
CPZ N-Oxide	335.1	58.1	40	Distinctive
CPZ Sulfoxide	335.1	319.1	20	Loss of Oxygen (distinct pattern)

Critical Technical Note: CPZ N-oxide can thermally degrade to CPZ in the ion source if the desolvation temperature is too high (>400°C), leading to false positives for the parent drug. Maintain source temperature < 350°C.

References

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